

Safety, handling, and MSDS for 2-Amino-4-bromo-5-fluorophenol

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Compound of Interest

Compound Name: 2-Amino-4-bromo-5-fluorophenol

Cat. No.: B576785

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An In-Depth Technical Guide to the Safe Handling of 2-Amino-4-bromo-5-fluorophenol

This guide provides a comprehensive overview of the safety protocols, handling procedures, and essential data for **2-Amino-4-bromo-5-fluorophenol** (CAS No. 1016234-89-1), a crucial intermediate in contemporary pharmaceutical research and development. Designed for researchers, chemists, and drug development professionals, this document moves beyond a standard Material Safety Data Sheet (MSDS) to offer a practical, field-proven framework for risk mitigation and safe laboratory practice. The causality behind each recommendation is explained to foster a deep-seated culture of safety and scientific integrity.

Compound Profile and Core Risk Synopsis

2-Amino-4-bromo-5-fluorophenol is a substituted aromatic compound whose utility in synthesis is matched by its potential hazards. Before handling, it is imperative to internalize its fundamental properties and the primary risks it presents.

Chemical Identity and Properties

A clear understanding of the compound's basic properties is the foundation of safe handling.

Property	Value	Source
IUPAC Name	2-amino-4-bromo-5-fluorophenol	[1]
CAS Number	1016234-89-1	[1]
Molecular Formula	C ₆ H ₅ BrFNO	[1]
Molecular Weight	206.01 g/mol	[1]
Physical Form	Powder or crystals	
Purity	Typically ≥98%	
Storage	Sealed in a dry place at room temperature	[2]

Executive Hazard Summary

From a risk management perspective, **2-Amino-4-bromo-5-fluorophenol** should be treated as a hazardous substance. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[\[3\]](#)[\[4\]](#) The compound is classified as harmful and an irritant. All handling procedures must be designed to mitigate these core risks. While comprehensive toxicological data is not available, the existing GHS classifications demand a cautious and well-documented approach.[\[5\]](#)

GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a universal framework for understanding the hazards of this chemical. The "Warning" signal word indicates a moderate level of hazard.

Pictogram	GHS Code	Hazard Statement	Source
	GHS07	H302: Harmful if swallowed.	
		H315: Causes skin irritation.	
		H319: Causes serious eye irritation.	
		H335: May cause respiratory irritation. [6]	

The GHS07 pictogram indicates that the substance may cause irritation (skin and eye), skin sensitization, acute toxicity (harmful), narcotic effects, or respiratory tract irritation.

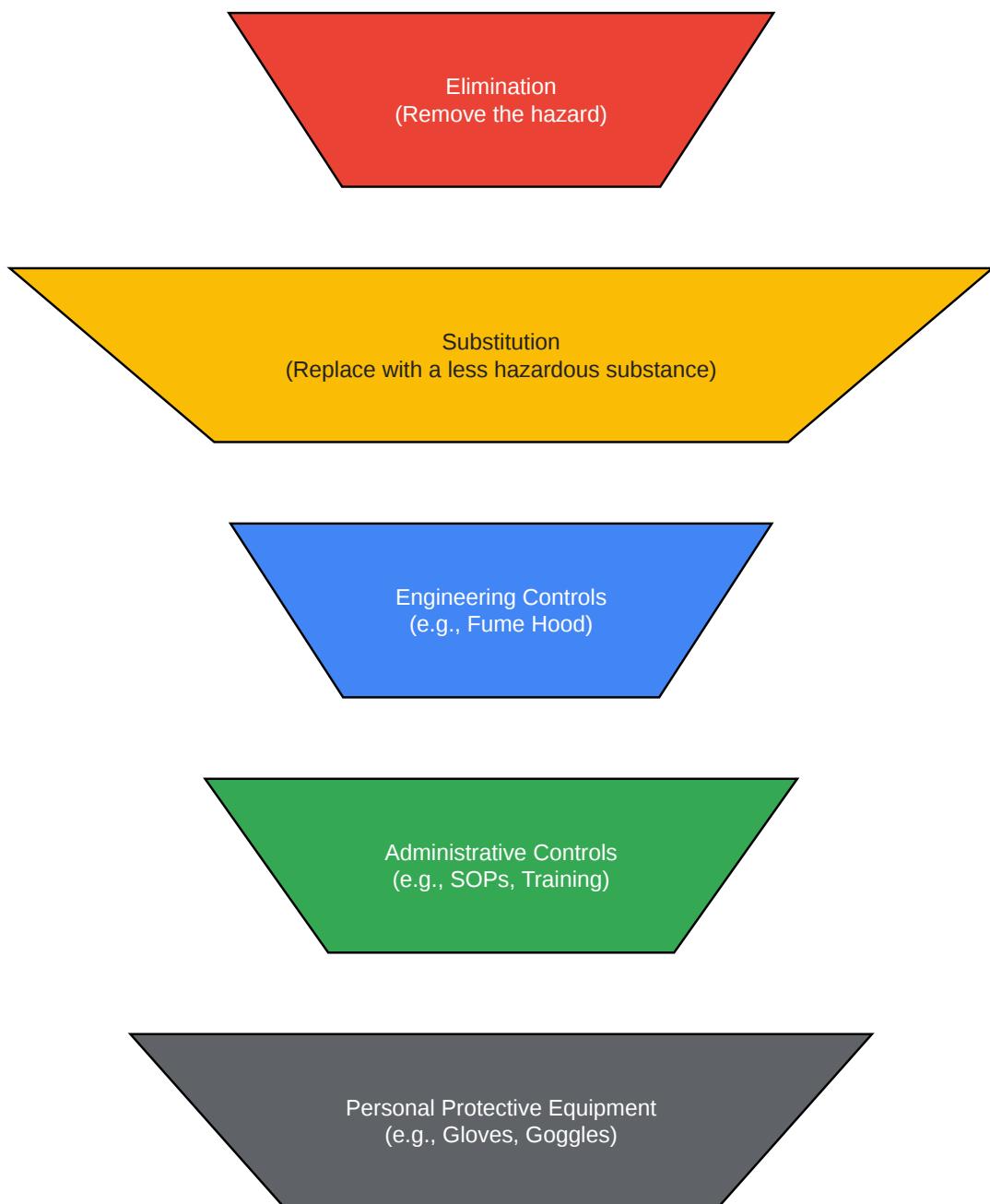
Integrated Risk Management and Handling Protocol

A multi-layered approach to safety, integrating engineering controls, administrative procedures, and personal protective equipment (PPE), is mandatory. This protocol is designed as a self-validating system to minimize exposure at every step.

The Hierarchy of Controls

The most effective safety strategies prioritize engineering solutions over reliance on PPE. This hierarchy serves as the guiding principle for designing safe experimental workflows.

Diagram 1: Hierarchy of Controls

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Caption: Hierarchy of Controls for risk mitigation.

- Engineering Controls: All weighing and handling of **2-Amino-4-bromo-5-fluorophenol** powder must be conducted within a certified chemical fume hood to prevent inhalation of airborne particles.^[7] The laboratory must be equipped with accessible eyewash stations and safety showers.
- Administrative Controls: Access to the compound should be restricted to trained personnel. Clear Standard Operating Procedures (SOPs) for handling, storage, and disposal must be established and followed. Work areas should be clearly demarcated. Do not eat, drink, or smoke in areas where the chemical is handled.^{[3][8]}

Personal Protective Equipment (PPE) Protocol

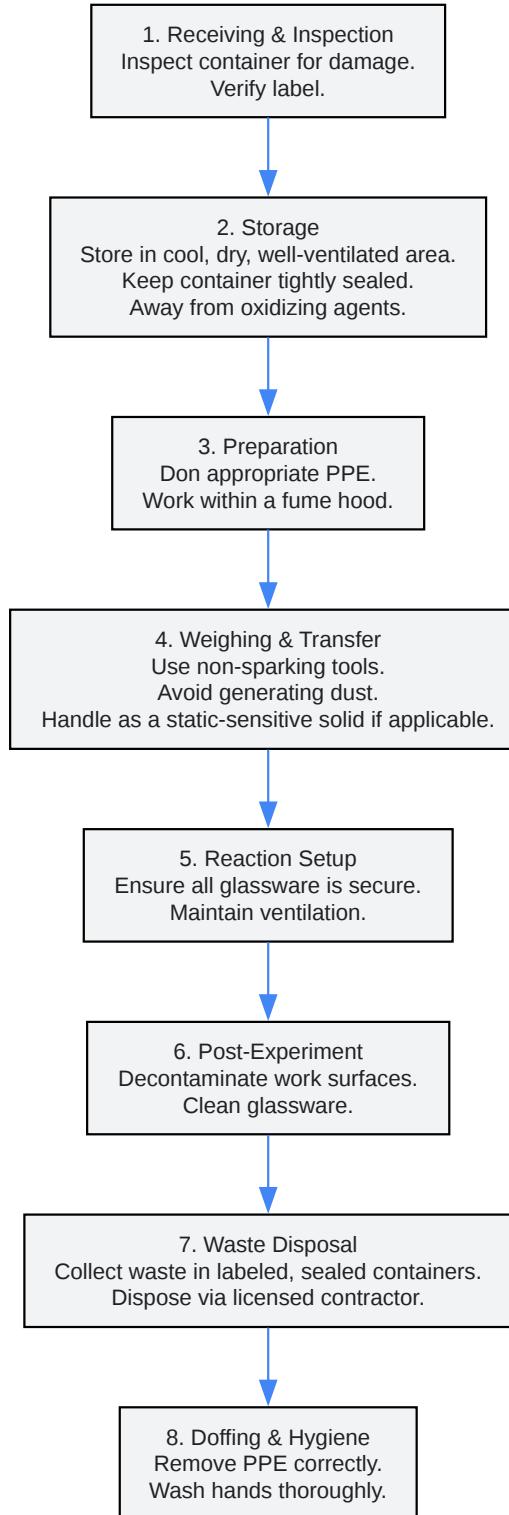
PPE is the final barrier between the researcher and the chemical hazard. It must be selected and used correctly for every task.^[9]

Protection Type	Specific Equipment	Rationale and Standards
Eye/Face	Safety glasses with side-shields or chemical goggles.	Essential to prevent eye irritation from airborne powder or splashes. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. ^{[5][9][10]}
Skin	Chemical-resistant nitrile gloves and a fully buttoned lab coat.	Prevents skin irritation upon contact. ^[10] Contaminated clothing must be removed immediately and laundered before reuse. ^{[4][11]}
Respiratory	NIOSH/MSHA or EN 149 approved respirator.	Required only if working outside a fume hood or if engineering controls are insufficient to control airborne concentrations. ^{[5][9][10]}

Step-by-Step Safe Handling Workflow

This workflow outlines the critical steps from receipt to disposal, ensuring safety at each stage.

Diagram 2: Safe Handling Workflow



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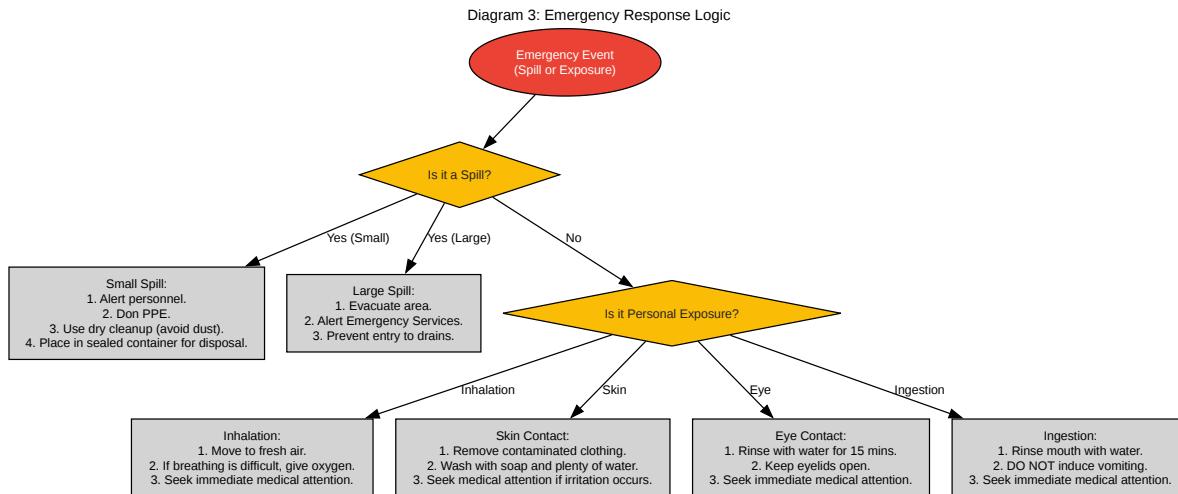
Caption: Step-by-step laboratory handling workflow.

- Receiving: Upon receipt, inspect the container for any signs of damage or leaks. Ensure the label matches the order.
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.^[11] It must be stored away from incompatible materials, particularly strong oxidizing agents.^{[3][12]} The storage area should be locked.^{[3][11]}
- Handling: Always handle this substance within a chemical fume hood to avoid inhaling dust.^[7] Wear the appropriate PPE as detailed in Section 3.2. Avoid all personal contact.^[13]
- Weighing and Transfer: When weighing, use a spatula and handle the powder gently to minimize dust formation.^[11] Use non-sparking tools to prevent ignition sources.^[11]
- Disposal: All waste material should be collected in a suitable, sealed container and disposed of through a licensed waste disposal company, in accordance with local, state, and federal regulations.^[3] Do not allow the chemical to enter drains or waterways.^{[11][13]}

Emergency Response Procedures

In the event of an accidental exposure or spill, a rapid and correct response is critical to minimizing harm.

Emergency Response Decision Tree



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Caption: Decision tree for emergency response actions.

First-Aid Protocols

Immediate and appropriate first aid can significantly reduce the severity of an injury.[\[14\]](#)

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[11][14]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation develops or persists.[11][14]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open.[3][11] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[13]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[4][11]

Accidental Release and Firefighting

- **Spill Cleanup:** For small spills, use dry cleanup procedures to avoid generating dust.[13] Sweep or vacuum the material and place it into a sealed, labeled container for disposal.[15] Wash the spill area with water afterwards, preventing runoff from entering drains.[13] For large spills, evacuate the area and contact emergency services.[4]
- **Firefighting:** This material is not considered a significant fire risk.[13] In the event of a fire in the surrounding area, use an extinguishing medium suitable for the primary fire source (e.g., dry chemical, carbon dioxide, water spray).[11][13] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear, as the compound may emit corrosive or toxic fumes upon combustion.[3][13]

Toxicological and Ecological Profile

- Toxicology: Specific toxicological data for **2-Amino-4-bromo-5-fluorophenol** is limited.[\[5\]](#)
The GHS classifications are based on data from structurally similar compounds and predictive models. It is known to be harmful if swallowed and causes skin, eye, and respiratory irritation.[\[6\]](#) Long-term effects and carcinogenicity have not been determined. As a matter of scientific prudence, all chemical products should be treated with the recognition of "having unknown hazards and toxicity".[\[6\]](#)
- Ecotoxicity: There is no specific data available on the ecological effects of this compound.[\[5\]](#)
To prevent environmental contamination, it should not be allowed to enter soil, drains, or waterways.[\[11\]](#)

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